

Calcein AM for Measuring Cell Viability: An Indepth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the **Calcein** AM assay, a widely used method for determining cell viability. We will delve into the core principles of the assay, provide detailed experimental protocols for various applications, present key quantitative data, and offer troubleshooting guidance.

Core Principles of the Calcein AM Assay

The **Calcein** AM (**Calcein** acetoxymethyl ester) assay is a fluorescence-based method for identifying and quantifying viable cells.[1][2] The underlying principle relies on the enzymatic activity and membrane integrity of living cells. **Calcein** AM is a non-fluorescent, cell-permeant compound that readily crosses the intact plasma membrane of live cells.[1] Once inside the cytoplasm, intracellular esterases, which are only active in viable cells, cleave the acetoxymethyl (AM) ester group.[1] This enzymatic conversion transforms the non-fluorescent **Calcein** AM into the highly fluorescent and membrane-impermeant molecule, **calcein**.[1] The negatively charged **calcein** is retained within the cytoplasm of cells with intact membranes, emitting a strong green fluorescence. Dead cells, lacking active esterases and possessing compromised membranes, are unable to convert **Calcein** AM or retain the fluorescent product, and thus do not fluoresce. The intensity of the green fluorescence is directly proportional to the number of viable cells.

The key characteristics of **Calcein** AM are summarized in the table below:

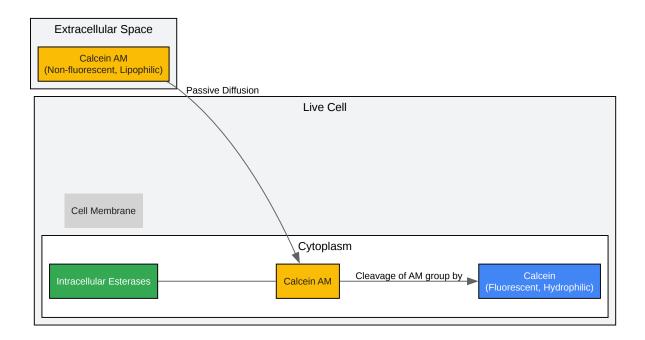


Property	Value
Excitation Wavelength	~494 nm
Emission Wavelength	~517 nm
Color of Fluorescence	Green
Cellular Localization	Cytoplasm and Nucleus
Fixability	Non-fixable

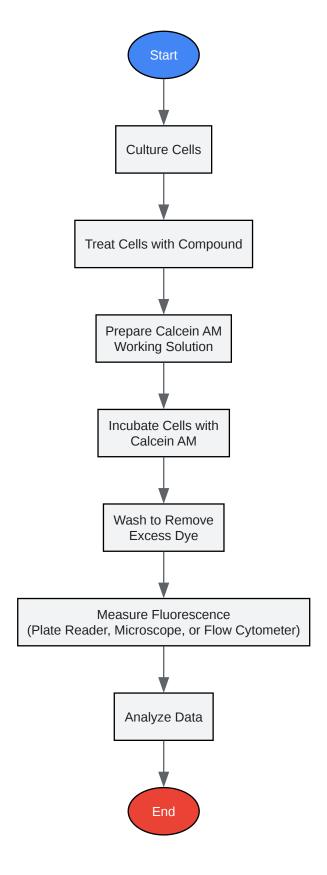
Mechanism of Action

The mechanism of **Calcein** AM conversion in a live cell is a two-step process involving passive diffusion and enzymatic cleavage.









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References

- 1. documents.thermofisher.com [documents.thermofisher.com]
- 2. Experimental Protocol for Calcein AM Assay | AAT Bioquest [aatbio.com]
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